

# Physical and chemical characteristics of Tetradecylamine-d29.

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## Compound of Interest

Compound Name: Tetradecylamine-d29

Cat. No.: B1456025

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## In-Depth Technical Guide to Tetradecylamine-d29

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **Tetradecylamine-d29**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, outlines relevant experimental methodologies, and includes a visual representation of a general experimental workflow.

## Physical and Chemical Properties

**Tetradecylamine-d29** is the deuterated isotopologue of tetradecylamine (also known as myristylamine). The replacement of 29 hydrogen atoms with deuterium atoms results in a significant increase in its molecular weight, which is a critical characteristic for its use as an internal standard in mass spectrometry-based analytical methods.

Table 1: General and Physical Properties of **Tetradecylamine-d29**

Property	Value	Reference
Chemical Name	n-Tetradecyl-d29-amine	[1]
Synonym(s)	1-Aminotetradecane-d29, Myristylamine-d29	[1]
Molecular Formula	CD <sub>3</sub> (CD <sub>2</sub> ) <sub>13</sub> NH <sub>2</sub>	[1]
CAS Number	204244-82-6	[1]
Molecular Weight	242.58 g/mol	[1]
Isotopic Enrichment	≥98 atom % D	[1]
Physical State	Solid	[2]
Appearance	White to off-white crystals or crystalline solid	[2]
Melting Point	38 - 40 °C	[2][3]
Boiling Point	291 °C (at 760 mmHg); 162 °C (at 15 mmHg)	[2][3]
Solubility	Poorly soluble in water. Soluble in organic solvents such as ethanol, methanol, and chloroform.	[1][4][5]

Table 2: Chemical and Safety Information for Tetradecylamine (Non-Deuterated Analogue)

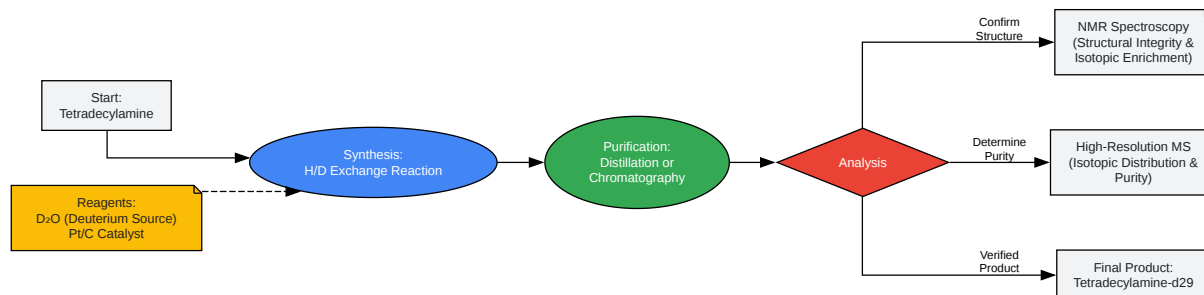
Property	Value	Reference
Linear Formula	$\text{CH}_3(\text{CH}_2)_{13}\text{NH}_2$	[6]
Molecular Weight	213.40 g/mol	[6][7]
Flash Point	131 °C (268 °F)	[2]
Hazard Statements	Causes severe skin burns and eye damage. May cause respiratory irritation.	[2][8]
Handling	Avoid contact with skin and eyes. Use in a well-ventilated area.	[2][9]
Storage	Store at room temperature in a dry, well-ventilated area.	[1][9]

## Experimental Protocols

While a specific, detailed protocol for the synthesis of **Tetradecylamine-d29** is not publicly available, a general methodology can be inferred from established procedures for the synthesis of deuterated long-chain amines. The following outlines a plausible experimental workflow.

## General Synthesis, Purification, and Analysis Workflow

The synthesis of deuterated long-chain amines typically involves a hydrogen-deuterium (H/D) exchange reaction on the corresponding non-deuterated precursor. Purification is crucial to remove any remaining starting material and byproducts, and rigorous analysis is required to confirm the isotopic enrichment and chemical purity.



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